

Physicochemical Profiling and Synthetic Utility of 2-Chloro-5-aminophenol

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Compound of Interest

Compound Name: 2-Chloro-5-aminophenol

CAS No.: 6358-06-1

Cat. No.: B042359

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Technical Monograph | CAS: 6358-06-1

Executive Summary

2-Chloro-5-aminophenol (IUPAC: 5-Amino-2-chlorophenol) is a disubstituted benzene derivative characterized by the presence of a phenolic hydroxyl group at position 1, a chlorine atom at position 2, and an amine group at position 5.^{[1][2][3][4][5][6][7][8]} With a molecular weight of 143.57 g/mol, it serves as a critical scaffold in the synthesis of agrochemicals (e.g., Fluzuron) and pharmaceutical agents (e.g., antimalarial quinolones).^[9] This guide details its physicochemical properties, validated synthesis protocols, and analytical quality control measures for research and development applications.

Physicochemical Characterization

Understanding the molecular properties of **2-Chloro-5-aminophenol** is essential for predicting its behavior in biological systems and formulation stability. The ortho-chlorine substituent introduces steric bulk and electron-withdrawing effects that modulate the acidity of the phenol and the nucleophilicity of the amine.

Table 1: Key Physicochemical Data

Property	Value	Context for Researchers
Molecular Weight	143.57 g/mol	Fragment-based drug design (FBDD) compliant (<300 Da). [9]
Molecular Formula	<code>ngcontent-ng-c176312016="" _ngghost-ng-c3009799073="" class="inline ng-star-inserted"></code>	Monoisotopic Mass: 143.01 Da. [9]
CAS Number	6358-06-1	Primary identifier for procurement. [1][6][10][11]
Melting Point	158 – 160 °C	High crystallinity; indicates stable solid-state packing. [9]
pKa (Predicted)	~8.55 (Phenol)	Slightly more acidic than phenol (pKa 10) due to Cl- electron withdrawal. [9]
LogP	1.8	Moderate lipophilicity; favorable for membrane permeability. [9]
Solubility	DMSO, Methanol, Ethanol	Poorly soluble in water; requires co-solvents for aqueous assays. [9]
Appearance	Gray to Beige Powder	Light-sensitive; oxidation leads to darkening. [9]

Synthetic Pathways

The synthesis of **2-Chloro-5-aminophenol** predominantly relies on the reduction of its nitro-precursor, 2-chloro-5-nitrophenol.
[5][12] Below are two validated protocols: a chemical reduction (Béchamp type) suitable for laboratory scale, and a catalytic hydrogenation suitable for pharmaceutical purity.

Protocol A: Iron-Mediated Reduction (Laboratory Scale)

Best for small-scale synthesis where high-pressure equipment is unavailable.

- Reagents: 2-Chloro-5-nitrophenol (1.0 eq), Iron powder (5.0 eq), Ammonium Chloride (5.0 eq), Ethanol/Water (1:1 v/v).^[9]
- Procedure:
 - Suspend 2-chloro-5-nitrophenol in the EtOH/Water mixture.
 - Add Iron powder and

.^[8]^[9]
 - Heat to reflux (

) for 2–4 hours. Monitor by TLC (disappearance of yellow nitro spot).^[9]
 - Workup: Hot filtration through Celite to remove iron oxides.^[9] Concentrate filtrate.^[7]^[8]^[9]
 - Purification: Recrystallize from ethanol or flash chromatography (Hexane/EtOAc).

Protocol B: Catalytic Hydrogenation (Pharma Grade)

Best for high-purity requirements to avoid metal residues.^[9]

- Reagents: 2-Chloro-5-nitrophenol, 5% Pt/C (catalytic amount), Ethyl Acetate.^[8]^[9]
- Procedure:
 - Dissolve substrate in Ethyl Acetate.^[8]^[9]
 - Add catalyst under inert atmosphere (

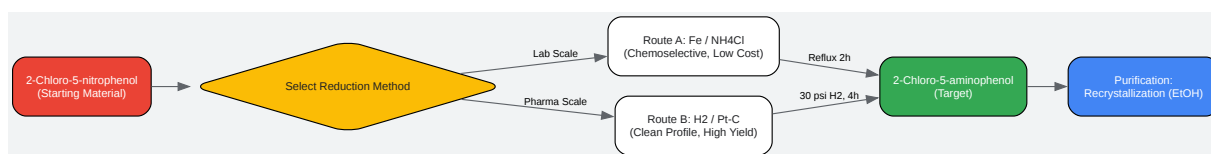
).^[9]
 - Pressurize with Hydrogen gas (

) to 30 psi.^[8]^[9]

- Agitate at room temperature for 4 hours.
- Workup: Filter through Celite; evaporate solvent. Yields are typically >95%.^{[8][9]}

Visualization: Synthetic Logic Flow

The following diagram illustrates the transformation logic and critical decision points in synthesis.



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Figure 1: Synthetic decision tree comparing chemical reduction vs. catalytic hydrogenation routes.

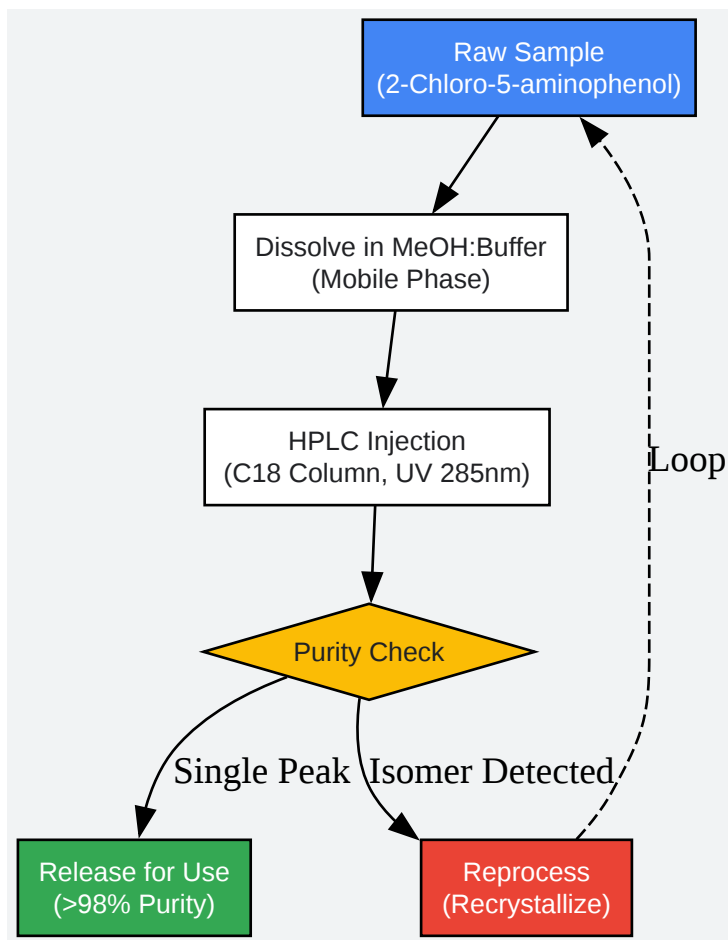
Analytical Quality Control (HPLC)

Due to the existence of positional isomers (e.g., 4-chloro-3-aminophenol), rigorous analytical separation is required.^[9] A reversed-phase HPLC method is recommended.^[9]

Method Parameters:

- Column: C18 (e.g., 150 mm x 4.6 mm, 5 μ m).^{[9][13]}
- Mobile Phase: Phosphate Buffer (pH 3.0) : Acetonitrile (85:15 v/v).^[9] Acidic pH ensures protonation of the amine, improving peak shape.^[9]
- Flow Rate: 1.0 mL/min.^{[9][13][14]}
- Detection: UV at 285 nm (near absorption maximum).^[9]

- Retention Logic: The chloro-substituent increases retention time relative to unsubstituted aminophenol due to hydrophobicity.[9]



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Figure 2: Quality Control workflow for purity assessment.

Applications in Drug Discovery

2-Chloro-5-aminophenol is more than a building block; it is a "privileged scaffold" in medicinal chemistry.

- Fluazuron Synthesis: It reacts with 2,6-difluorobenzoyl isocyanate to form the urea linkage in Fluazuron, a chitin synthesis inhibitor used in veterinary medicine.[9]
- Bioisosterism: The 2-chloro-phenol motif can mimic catechol or salicylic acid moieties while preventing metabolic glucuronidation at the blocked ortho-position.[9]

- Antimalarials: Used in the synthesis of quinolones where the chlorine atom enhances lipophilicity and metabolic stability against oxidative deamination.[9]

Safety and Handling

- Hazards: Classified as an Irritant (Skin/Eye) and Harmful if swallowed (Acute Tox. 4).[9]
- Storage: Store under inert gas (Nitrogen/Argon) at 2–8°C. The amine group is susceptible to oxidation, turning the powder dark brown upon air exposure.[9]
- PPE: Nitrile gloves, safety goggles, and particulate respirator (N95) are mandatory during weighing and synthesis.[9]

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